

3-[(3-Chlorobenzyl)oxy]benzoic acid chemical properties

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Compound of Interest

Compound Name: 3-[(3-Chlorobenzyl)oxy]benzoic acid

CAS No.: 302569-44-4

Cat. No.: B1609516

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An In-Depth Technical Guide to the Chemical Properties of **3-[(3-Chlorobenzyl)oxy]benzoic acid**

Introduction

3-[(3-Chlorobenzyl)oxy]benzoic acid is a synthetic organic compound belonging to the class of substituted benzoic acid ethers. Its molecular architecture, which combines a benzoic acid moiety with a chlorobenzyl group through a stable ether linkage, makes it a molecule of significant interest for researchers in medicinal chemistry, drug development, and materials science. The presence of distinct functional groups—a carboxylic acid, an ether, and an aryl chloride—imparts a unique combination of chemical reactivity and potential for biological interactions. This guide provides a comprehensive technical overview of its chemical properties, synthesis, analytical characterization, and potential applications, synthesized from established chemical principles and data on structurally related compounds.

Core Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of all further research. These properties dictate its solubility, stability, and appropriate handling and storage conditions.

Chemical Identifiers

The fundamental identifiers for **3-[(3-Chlorobenzyl)oxy]benzoic acid** are summarized below.

Property	Value / Identifier	Source
IUPAC Name	3-[(3-Chlorobenzyl)oxy]benzoic acid	-
CAS Number	302569-44-4	[1][2]
Molecular Formula	C ₁₄ H ₁₁ ClO ₃	[1][3]
Molecular Weight	262.69 g/mol	[1][3]
Canonical SMILES	<chem>C1=CC(=CC(=C1)Cl)COC2=C C(=CC=C2)C(=O)O</chem>	-
InChI Key	Inferred from structure	-

Physical Properties

Experimental data for the physical properties of this specific molecule are not widely published. However, based on its structure and the properties of similar aromatic carboxylic acids, the following characteristics can be anticipated.

Property	Expected Value / State	Rationale
Physical Form	White to off-white crystalline solid	Typical for aromatic carboxylic acids of similar molecular weight.
Melting Point	Not available. Expected to be >100 °C.	The presence of hydrogen bonding (from the carboxylic acid) and a rigid aromatic structure suggests a relatively high melting point.
Boiling Point	Not available. Likely to decompose before boiling at atmospheric pressure.	High molecular weight and polarity often lead to decomposition at elevated temperatures.
Solubility	Sparingly soluble in water; soluble in organic solvents like DMSO, DMF, methanol, and acetone.	The carboxylic acid group provides some water solubility, especially in basic conditions, but the large hydrophobic aromatic structure dominates.
pKa	Not available. Estimated to be ~4.	The pKa is expected to be similar to that of benzoic acid (4.2) and 3-chlorobenzoic acid (3.82)[4].

Synthesis and Chemical Reactivity

The synthesis of **3-[(3-Chlorobenzyl)oxy]benzoic acid** is readily achievable through established organic chemistry reactions. Its reactivity is governed by the interplay of its primary functional groups.

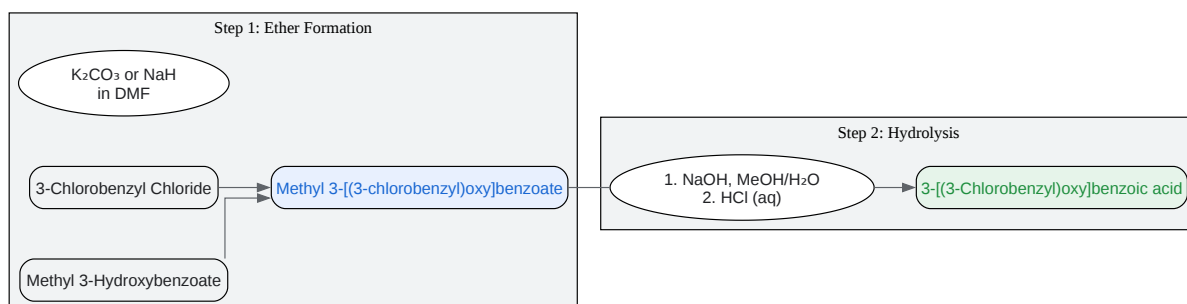
Proposed Synthesis Pathway: Williamson Ether Synthesis

A robust and logical method for preparing this compound is the Williamson ether synthesis. This protocol involves the nucleophilic substitution of a halide by an alkoxide. The choice of

starting materials is critical; beginning with methyl 3-hydroxybenzoate protects the carboxylic acid from acting as a competing nucleophile and improves solubility in organic solvents.

Experimental Protocol:

- **Deprotonation:** Dissolve methyl 3-hydroxybenzoate (1.0 eq.) in an anhydrous polar aprotic solvent such as N,N-Dimethylformamide (DMF) or acetone. Add a suitable base, such as anhydrous potassium carbonate (K_2CO_3 , 1.5 eq.) or sodium hydride (NaH, 1.1 eq.), portion-wise at room temperature. The causality here is the deprotonation of the phenolic hydroxyl group, which is significantly more acidic than an aliphatic alcohol, to form a potent phenoxide nucleophile.
- **Nucleophilic Attack:** To the resulting suspension, add 3-chlorobenzyl chloride (1.1 eq.) dropwise. The reaction mixture is then heated (typically to 50-80 °C) and stirred for several hours until TLC or LC-MS analysis indicates the consumption of the starting material. The phenoxide attacks the electrophilic benzylic carbon of 3-chlorobenzyl chloride, displacing the chloride leaving group to form the ether linkage.
- **Workup and Isolation of Ester:** After cooling, the reaction mixture is poured into water and extracted with an organic solvent like ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), and concentrated under reduced pressure to yield the crude methyl 3-[(3-chlorobenzyl)oxy]benzoate. Purification can be achieved via column chromatography.
- **Saponification:** The isolated methyl ester is dissolved in a mixture of methanol and water. An excess of a strong base, such as sodium hydroxide (NaOH, 3-5 eq.), is added, and the mixture is heated to reflux for 1-2 hours. This step hydrolyzes the methyl ester to the corresponding carboxylate salt.
- **Acidification and Final Product Isolation:** After cooling the reaction mixture, the methanol is removed under reduced pressure. The remaining aqueous solution is acidified to a pH of ~2 using 1 M HCl. The acidic proton re-protonates the carboxylate, causing the final product, **3-[(3-Chlorobenzyl)oxy]benzoic acid**, to precipitate as a solid. The solid is then collected by vacuum filtration, washed with cold water, and dried.

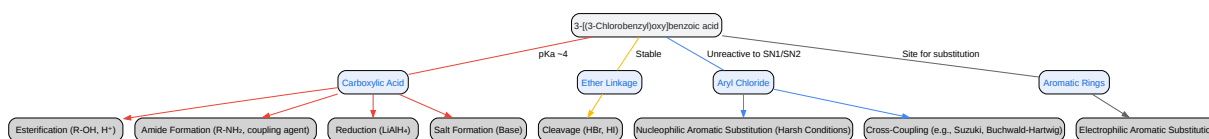


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Proposed synthesis of **3-[(3-chlorobenzyl)oxy]benzoic acid**.

Core Chemical Reactivity

The molecule's reactivity is a composite of its constituent functional groups.



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Key reactivity sites of **3-[(3-Chlorobenzyl)oxy]benzoic acid**.

- **Carboxylic Acid:** This is the most reactive site. It readily undergoes deprotonation with bases to form carboxylate salts. It can be converted to esters via Fischer esterification (with an alcohol and acid catalyst), or to amides using coupling agents (like DCC or EDC) and an amine. Reduction with strong reducing agents like LiAlH_4 will convert it to the corresponding benzyl alcohol.
- **Ether Linkage:** The benzyl ether bond is generally stable to most reaction conditions. However, it can be cleaved by strong acids such as HBr or HI.
- **Aromatic Rings:** Both benzene rings can undergo electrophilic aromatic substitution (e.g., nitration, halogenation). The benzoic acid ring is deactivated by the electron-withdrawing carboxylic acid and ether oxygen, directing incoming electrophiles to the meta positions relative to those groups. The chlorobenzyl ring is weakly deactivated by the chlorine atom, which directs electrophiles to the ortho and para positions.
- **Aryl Chloride:** The C-Cl bond on the aromatic ring is strong and generally unreactive towards nucleophilic substitution unless under very harsh conditions. However, it can participate in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), providing a powerful method for further molecular elaboration.

Analytical Characterization

A multi-technique approach is essential for confirming the structure and purity of the synthesized compound.

- **^1H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals: a singlet for the two benzylic protons ($-\text{O}-\text{CH}_2-\text{Ar}$) around 5.0-5.2 ppm, a series of multiplets in the aromatic region (7.0-8.0 ppm) corresponding to the seven aromatic protons, and a broad singlet for the acidic carboxylic acid proton (>10 ppm), which may be exchangeable with D_2O .
- **^{13}C NMR Spectroscopy:** The carbon spectrum will confirm the presence of all 14 carbon atoms. Key signals include the carbonyl carbon of the carboxylic acid (~ 165 -170 ppm), multiple signals for the aromatic carbons (115-160 ppm), and a signal for the benzylic methylene carbon ($-\text{CH}_2-$) around 70 ppm.

- **Infrared (IR) Spectroscopy:** The IR spectrum provides confirmation of the key functional groups. Characteristic absorptions include a very broad O-H stretch from the carboxylic acid dimer, typically spanning from 2500-3300 cm^{-1} .^[5]^[6] A strong, sharp C=O (carbonyl) stretching band will appear around 1680-1710 cm^{-1} .^[6] Strong C-O stretching bands for the ether and carboxylic acid will be present in the 1200-1300 cm^{-1} region, and C-Cl stretching vibrations may be observed in the fingerprint region.
- **Mass Spectrometry (MS):** Electron ionization (EI-MS) or electrospray ionization (ESI-MS) would confirm the molecular weight. The mass spectrum should show a characteristic isotopic pattern for the molecular ion $[\text{M}]^+$ or $[\text{M}-\text{H}]^-$ due to the presence of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), resulting in peaks at m/z 262.0 and 264.0 (for the negative ion). Common fragmentation pathways would include the loss of the carboxylic acid group and cleavage of the ether bond to produce a 3-chlorobenzyl cation (m/z 125/127).
- **High-Performance Liquid Chromatography (HPLC):** Purity analysis and reaction monitoring are best performed using reverse-phase HPLC, typically with a C18 column. A suitable mobile phase would be a gradient of acetonitrile and water containing a small amount of an acid modifier like formic acid or trifluoroacetic acid to ensure the carboxylic acid remains protonated for good peak shape.^[7]

Pharmacological and Toxicological Considerations

Potential Pharmacological Profile

While specific pharmacological data for **3-[(3-Chlorobenzyl)oxy]benzoic acid** are not publicly available, its structure suggests several avenues for investigation. Benzoic acid and its derivatives are privileged scaffolds in medicinal chemistry, forming the core of numerous approved drugs.^[4]^[8] Salicylic acid derivatives, a related class, are well-known for their anti-inflammatory activity through cyclooxygenase (COX) inhibition.^[9]^[10]

Furthermore, molecules containing a chlorobenzyl moiety have been identified as potent and specific inhibitors of biological targets. For instance, compounds with a 4-chlorobenzyl group have been developed as potent inhibitors of leukotriene biosynthesis, which is relevant to inflammatory diseases.^[11] The combination of these structural motifs in **3-[(3-Chlorobenzyl)oxy]benzoic acid** makes it a candidate for screening in assays related to inflammation, pain, and metabolic disorders. Its potential as an agonist for peroxisome

proliferator-activated receptors (PPARs) or as an inhibitor of protein glycation could also be explored, similar to studies on 3-phenoxybenzoic acid derivatives.^[12]

Safety, Handling, and Toxicology

No specific safety data sheet (SDS) exists for this compound. Therefore, a conservative approach to handling is required, based on the known hazards of its structural precursors, such as 3-chlorobenzoic acid. 3-Chlorobenzoic acid is classified as a skin and serious eye irritant.^{[13][14]}

Recommended Handling Precautions:

- **Personal Protective Equipment (PPE):** Wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- **Engineering Controls:** Handle the compound in a well-ventilated laboratory, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents.
- **Toxicological Profile:** The toxicological profile is unknown. Researchers should assume the compound is potentially irritating and harmful if swallowed or inhaled. All work should be conducted by trained personnel familiar with standard laboratory safety procedures.

Conclusion

3-[(3-Chlorobenzyl)oxy]benzoic acid is a well-defined organic molecule with a straightforward synthetic route and predictable chemical reactivity. Its structure, featuring a combination of a carboxylic acid, an ether, and a chlorinated aromatic ring, provides multiple handles for further chemical modification and makes it an intriguing candidate for biological screening. This guide has outlined its core properties and provided a framework for its synthesis and analysis, offering a solid foundation for researchers and drug development professionals interested in exploring its potential in various scientific applications.

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